

Synonyms for triphenylsilanol such as triphenylhydroxysilane

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Compound of Interest

Compound Name: *Triphenylsilanol*

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An In-depth Technical Guide to **Triphenylsilanol** and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triphenylsilanol, also known by synonyms such as triphenylhydroxysilane and hydroxytriphenylsilane, is an organosilicon compound with the formula $(C_6H_5)_3SiOH$.^{[1][2]} It is a white crystalline solid that has garnered significant interest across various scientific disciplines, including organic synthesis, materials science, and pharmaceutical development.^{[2][3]} Its unique chemical properties, such as thermal stability and reactivity of the silanol group, make it a versatile building block and functional moiety.^{[2][4]} This guide provides a comprehensive overview of **triphenylsilanol**, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its applications, with a focus on its relevance to drug development professionals.

Synonyms

A variety of synonyms are used to refer to **triphenylsilanol** in the literature and commercial listings. Understanding these is crucial for effective information retrieval.

- Triphenylhydroxysilane^{[1][2]}
- Hydroxytriphenylsilane^{[1][2]}

- Silanol, triphenyl-[[1](#)]
- (Hydroxytriphenyl)silane[[5](#)]
- Triphenylsilyl hydroxide[[1](#)]

Chemical and Physical Properties

The physicochemical properties of **triphenylsilanol** are fundamental to its application and handling. A summary of these properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₆ OSi	[1]
Molecular Weight	276.41 g/mol	[1]
Melting Point	150-153 °C	[6]
Boiling Point	389 °C at 760 mmHg	[7]
Density	1.13 g/cm ³	[7]
Appearance	White crystalline powder	[2]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and toluene.	[2]
pKa	~13.39	[7]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of **triphenylsilanol** are essential for researchers. The following sections provide established protocols.

Synthesis of Triphenylsilanol

Triphenylsilanol can be synthesized through several routes. Two common methods are detailed below.

Method 1: Grignard Reaction with Phenyltrichlorosilane

This method involves the reaction of a Grignard reagent, phenylmagnesium chloride, with phenyltrichlorosilane, followed by hydrolysis.

Materials:

- Magnesium turnings
- Chlorobenzene
- Toluene
- Tetrahydrofuran (THF)
- 1,2-Dibromoethane (for initiation)
- Phenyltrichlorosilane
- Water

Procedure:

- Initiate the Grignard reaction by adding 1 mL of 1,2-dibromoethane to magnesium turnings in a reaction flask. The temperature of the reaction mixture should rise to 50-60 °C.
- Once initiated, begin stirring and add a mixture of 215 g of chlorobenzene, 200 mL of toluene, and 200 mL of THF from a dropping funnel. Maintain the reaction temperature at 60-70 °C.
- Continue the process until the magnesium is completely dissolved, then cool the flask to 25-30 °C.
- To the resulting phenylmagnesium chloride solution, add 212 g (1 g-mol) of phenyltrichlorosilane from a dropping funnel, ensuring the temperature does not exceed 70 °C.

- After the addition is complete, maintain the reaction mass at ambient temperature for 6 hours.
- Treat the reaction mixture with water and separate the aqueous layer.
- Distill off approximately 50% of the solvents from the organic layer.
- Cool the residue to precipitate **triphenylsilanol** and collect the product by filtration. This method can yield up to 85.1% of **triphenylsilanol** with a purity of 99%.^[8]

Method 2: Hydrolysis of Phenyltriethoxysilane

This alternative synthesis involves the acid-catalyzed hydrolysis of phenyltriethoxysilane.

Materials:

- Phenyltriethoxysilane
- Water
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) as a catalyst

Procedure:

- Combine phenyltriethoxysilane with water in the presence of a catalytic amount of hydrochloric acid or sulfuric acid.
- The reaction proceeds to form **triphenylsilanol** and ethanol as a byproduct.^[2]
- $(C_6H_5)Si(OCH_2CH_3)_3 + 3H_2O \rightarrow (C_6H_5)_3SiOH + 3CH_3CH_2OH$ ^[2]
- Isolate the **triphenylsilanol** product through standard workup procedures, which may include extraction and recrystallization.

Purification by Recrystallization

Purification of the crude **triphenylsilanol** product is typically achieved by recrystallization to obtain a high-purity crystalline solid.

Materials:

- Crude **triphenylsilanol**
- Ethanol (or other suitable solvent like petroleum ether or carbon tetrachloride)
- Activated carbon (for decolorizing)

Procedure:

- Dissolve the crude **triphenylsilanol** product in a minimal amount of hot ethanol.
- Add a small amount of activated carbon to decolorize the solution and heat briefly.
- Hot filter the solution to remove the activated carbon and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, which will induce the crystallization of pure **triphenylsilanol**.
- For complete crystallization, the flask can be placed in an ice bath.
- Collect the colorless and transparent high-purity **triphenylsilanol** crystals by filtration.[\[9\]](#)
- Wash the crystals with a small amount of cold solvent and dry them under vacuum.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to confirm the structure of **triphenylsilanol**.

- ¹H NMR (300 MHz, CDCl₃): δ 7.62-7.59 (m, 6H), 7.44-7.32 (m, 9H), 2.75-2.73 (bs, 1H).[\[10\]](#)
- ¹³C NMR: Spectral data is available in public databases such as SpectraBase.[\[1\]](#)[\[11\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the molecule, particularly the O-H and Si-O bonds. The spectrum is typically recorded on a solid sample as a KBr pellet or a Nujol mull.[\[12\]](#)[\[13\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **triphenylsilanol**, confirming its identity. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound.[1][14]

Applications in Research and Drug Development

Triphenylsilanol and its derivatives have found diverse applications in both academic research and industrial processes.

Role in Organic Synthesis

- Protecting Group: The triphenylsilyl group can be used as a protecting group for alcohols and in the synthesis of heterodisubstituted p-carboranes.[15][16][17]
- Catalysis: It can act as a catalyst or co-catalyst in various organic reactions, such as palladium-catalyzed allylations.[7]

Materials Science

Triphenylsilanol is utilized in the development of advanced materials:

- Polymers: It serves as a chain-capping agent and molecular weight regulator in the production of linear polysiloxanes.[4]
- Coatings: It is used in the synthesis of resins for printed circuit boards and in flame-retardant polycarbonate blends.[4]

Relevance to Drug Development

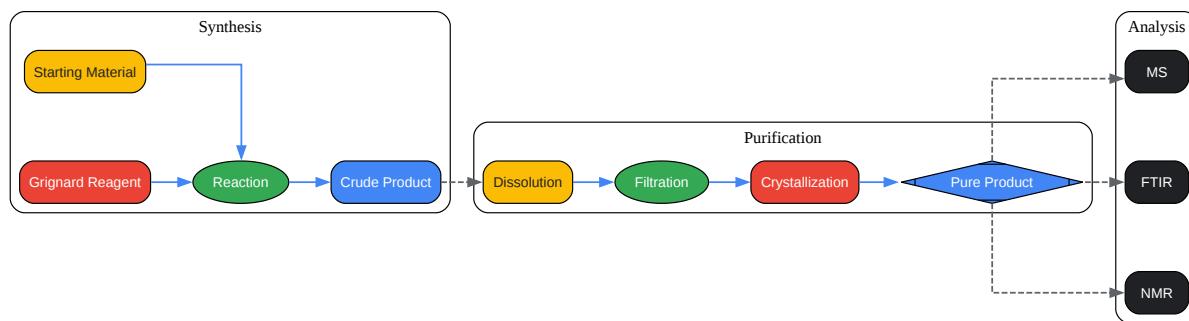
While not a therapeutic agent itself, **triphenylsilanol**'s properties are relevant to the pharmaceutical industry:

- Pharmaceutical Intermediates: It is a precursor for the synthesis of complex Active Pharmaceutical Ingredients (APIs).[3]
- Drug Delivery: The silanol group on silica nanoparticles, a related chemical entity, is crucial for surface functionalization. This allows for the attachment of drugs and targeting agents in

stimuli-responsive drug delivery systems.[18] Understanding the chemistry of silanols like **triphenylsilanol** can provide insights into designing such systems.[18]

Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **triphenylsilanol**.



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Caption: General workflow for the synthesis, purification, and analysis of **triphenylsilanol**.

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